

An In-Depth Technical Guide to Optical Brightener OB-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: OB-1
Cat. No.: B1677076

[Get Quote](#)

Disclaimer: The designation "**OB-1**" is used for several distinct chemical and biological entities. This guide focuses exclusively on Optical Brightener **OB-1** (CAS 1533-45-5), a fluorescent whitening agent. Other molecules designated as **OB-1**, such as the STOML3 oligomerization blocker, the ORC ubiquitin ligase OBI1, and the odorant-binding protein OBP1, are unrelated and are not discussed herein.

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of Optical Brightener **OB-1**. It is intended for researchers, scientists, and professionals in drug development and material science who require detailed technical information.

Chemical Identity and Properties

Optical Brightener **OB-1**, with the chemical name 2,2'-(1,2-ethenediyldi-4,1-phenylene)bisbenzoxazole, is a high-performance fluorescent whitening agent.[1] It belongs to the benzoxazole class of optical brighteners and is widely used to enhance the whiteness of polymers and synthetic fibers.[2]

Chemical Structure

The chemical structure of Optical Brightener **OB-1** is characterized by a stilbene core with two benzoxazole groups attached to the phenyl rings.

IUPAC Name: 2,2'-(1,2-Ethenediyl-di-4,1-phenylene)bisbenzoxazole[1]

CAS Number: 1533-45-5[3]

Molecular Formula: $C_{28}H_{18}N_2O_2$ [3]

Molecular Weight: 414.45 g/mol [3]

Physicochemical Properties

OB-1 is a bright, yellowish-green crystalline powder.[3] A summary of its key physicochemical properties is presented in Table 1.

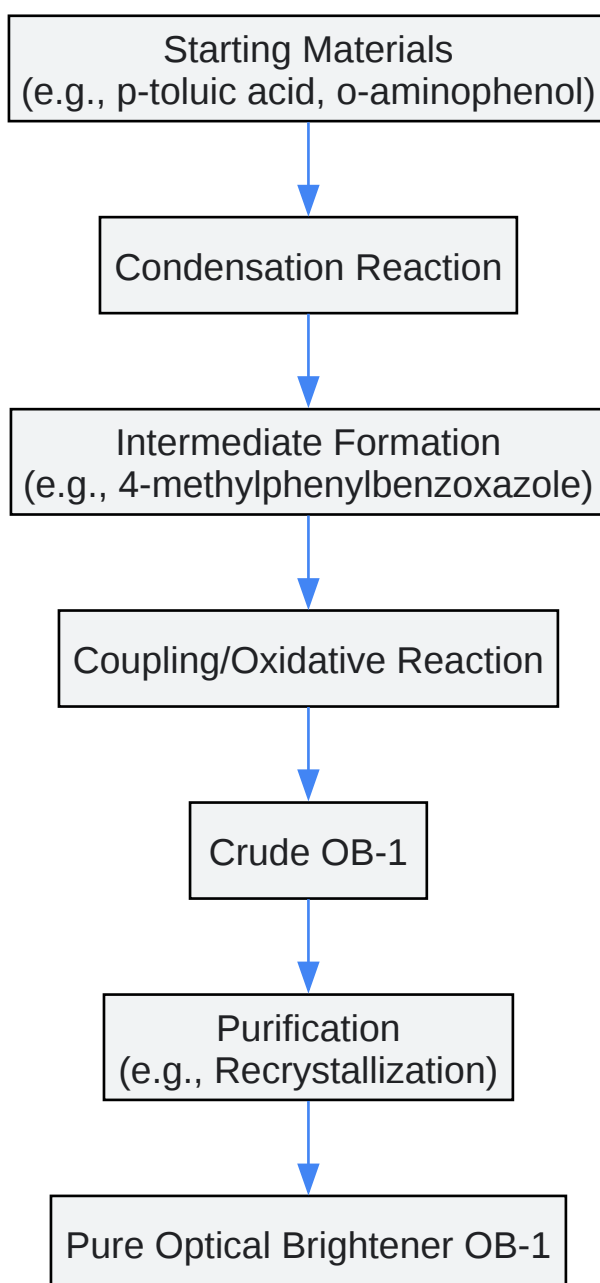
Property	Value	References
Appearance	Bright yellowish-green crystalline powder	[3]
Melting Point	355-360 °C	[2][3]
Boiling Point	Not available	
Solubility	Insoluble in water; soluble in common organic solvents such as alkanes and mineral oil.	[3]
Maximum Absorption Wavelength (λ_{max})	374 nm (in ethanol)	[3]
Maximum Emission Wavelength	434 nm (in ethanol)	[3]
Purity	$\geq 98.5\%$	[3]
Ash Content	$\leq 0.5\%$	[2]
Volatile Matter	$\leq 0.5\%$	[2]

Synthesis of Optical Brightener OB-1

Several methods for the synthesis of Optical Brightener **OB-1** have been reported, with the most common being the sulfur process, the sodium tert-butoxide method, and the oxazole aldehyde method.[4]

General Synthesis Workflow

The synthesis of **OB-1** generally involves a multi-step process that starts from simpler aromatic precursors. A generalized workflow is depicted below.



[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for Optical Brightener **OB-1**.

Experimental Protocols

This method involves the reaction of 4-methylphenylbenzoxazole with sulfur at high temperatures.

Protocol:

- 4-methylphenylbenzoxazole and sulfur are charged into a reaction vessel.
- The mixture is heated to 255-265 °C and maintained for 3-4 hours.[4]
- During the reaction, hydrogen sulfide gas is evolved and must be trapped.
- After cooling, the crude product is washed with a suitable solvent, such as xylene, to remove unreacted starting materials and byproducts.[4]
- The crude **OB-1** is then purified by recrystallization from a high-boiling point solvent like N,N-dimethylformamide (DMF).[4]

This process involves the coupling of p-chloromethylphenyl benzoxazole in the presence of a strong base.

Protocol:

- p-chloromethylphenyl benzoxazole is dissolved in a suitable solvent such as DMF.[4]
- The solution is cooled to below 0 °C.
- A solution of sodium tert-butoxide is added dropwise, and the reaction is allowed to proceed for 1-1.5 hours.[4]
- The reaction is quenched by the addition of a weak acid, such as glacial acetic acid, to neutralize the excess base.[4]
- The precipitated crude **OB-1** is collected by filtration.

- Purification is achieved by recrystallization from DMF or another suitable solvent.[4]

This is a widely used industrial method that involves an esterification and a condensation step.

Protocol:

- Esterification: p-chloromethylphenyl benzoxazole is reacted with triethyl phosphite at 155-160 °C for 4-6 hours to form the corresponding phosphonate ester.[4]
- Condensation: The phosphonate ester is then reacted with an equimolar amount of oxazole aldehyde in DMF. A solution of sodium methoxide is added dropwise at 40-45 °C. The temperature is then raised to 60 °C and held for 2-3 hours.[4]
- The crude **OB-1** precipitates upon cooling and is collected by filtration.[4]
- The product is purified by recrystallization.[4]

Biological Activity and Toxicological Profile

Involvement in Signaling Pathways

There is currently no scientific evidence to suggest that Optical Brightener **OB-1** is directly involved in any biological signaling pathways. Its primary application is in the field of material science as a fluorescent whitening agent.

It is important to note that the core structure of **OB-1** contains a stilbene moiety. Other stilbene derivatives, such as resveratrol, are known to possess a wide range of biological activities and can modulate various signaling pathways.[5][6] However, the extensive modifications to the stilbene core in **OB-1** result in a molecule with very different physicochemical and biological properties. Therefore, the known biological effects of other stilbenoids cannot be extrapolated to Optical Brightener **OB-1**.

Toxicological Data

The toxicological profile of Optical Brightener **OB-1** has not been exhaustively investigated.[1] Available data from Material Safety Data Sheets (MSDS) indicate the following:

Toxicological Endpoint	Observation	References
Acute Toxicity	No known acute effects.	[7]
Skin Irritation	May be mildly irritating.	[8]
Eye Irritation	Irritating to eyes.	[1]
Skin Sensitization	Not considered a skin sensitizer.	[8]
Carcinogenicity	Not classified as a carcinogen.	[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation upon inhalation.	[9]

It is recommended to handle Optical Brightener **OB-1** with appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, in a well-ventilated area.[9]

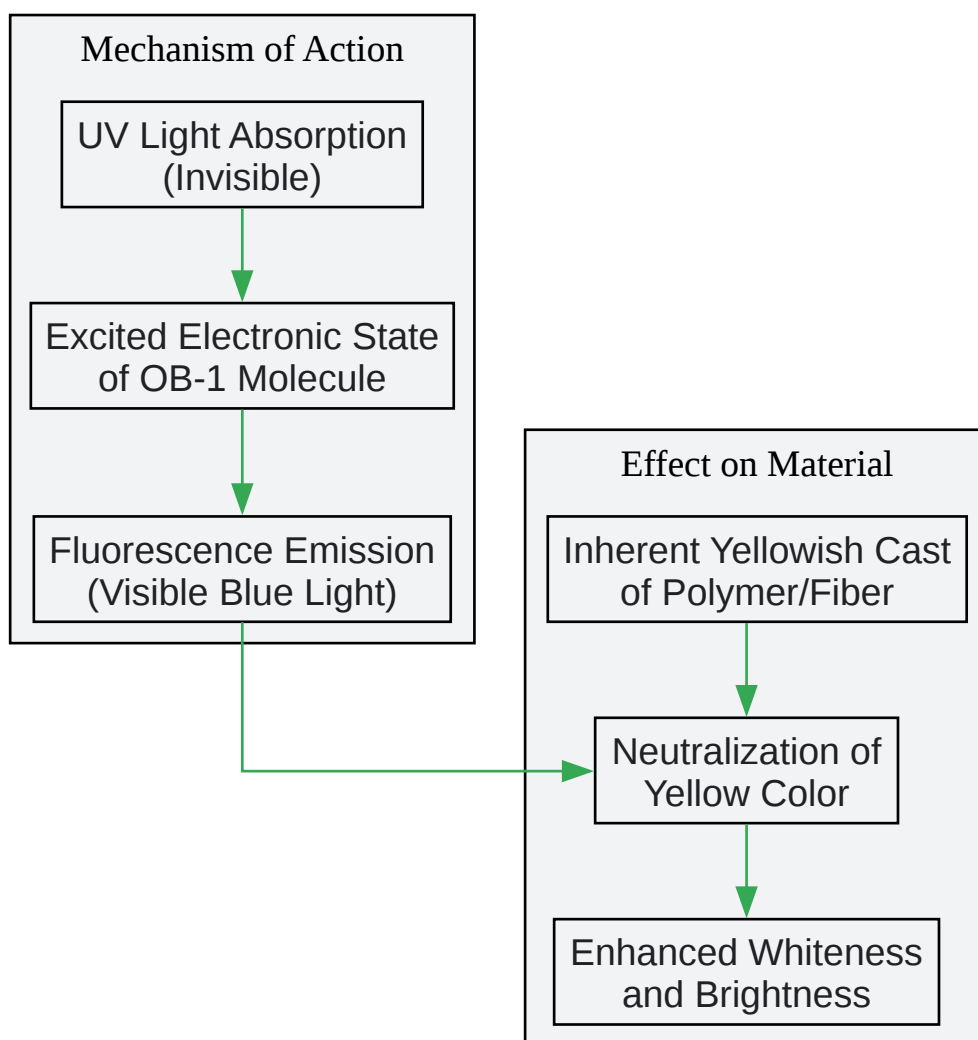
Applications

The primary application of Optical Brightener **OB-1** is as a whitening agent in a variety of polymers and synthetic fibers, particularly those processed at high temperatures due to its excellent thermal stability.[2][3]

Common Applications:

- Plastics: Polyvinyl chloride (PVC), Polypropylene (PP), Acrylonitrile butadiene styrene (ABS), Polystyrene (PS), Polycarbonate (PC), and others.[3]
- Synthetic Fibers: Polyester and nylon fibers.[10]
- Coatings and Inks: To enhance brightness and whiteness.[11]

The mechanism of action involves the absorption of ultraviolet (UV) light and re-emission of visible blue light, which counteracts the inherent yellow cast of the material, resulting in a whiter and brighter appearance.[11]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Optical Brightener **OB-1**.

Conclusion

Optical Brightener **OB-1** is a chemically stable and highly effective fluorescent whitening agent with significant applications in the polymer and textile industries. Its synthesis is well-established, with several industrial-scale methods available. While it shares a structural motif with biologically active stilbenes, there is no evidence to suggest its involvement in biological signaling pathways. Its toxicological profile indicates a low level of hazard, although appropriate handling precautions should be observed. For researchers and scientists, **OB-1** serves as a key example of a functional organic molecule with widespread industrial utility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. opticalwhitener.com \[opticalwhitener.com\]](https://opticalwhitener.com)
- [2. Optical Brightener OB-1: Properties, Specifications, and Industrial Applications - Shandong Grand Chemical Co., Ltd. \[obachemical.com\]](#)
- [3. Optical brightener OB-1 - Shandong Grand Chemical Co., Ltd. \[obachemical.com\]](#)
- [4. How to make optical brightener - Raytop Chemical \[raytopoba.com\]](#)
- [5. Biological Activities of Stilbenoids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. More Than Resveratrol: New Insights into Stilbene-Based Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. additivesforpolymer.com \[additivesforpolymer.com\]](https://additivesforpolymer.com)
- [8. scribd.com \[scribd.com\]](https://scribd.com)
- [9. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [10. Optical Brightening Agent OB-1 | \[zjhdchem.com\]](https://zjhdchem.com)
- [11. What is the difference between Optical brightener \(OB\) and Optical Brightener -1\(OB-1\)_Chemicalbook \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Optical Brightener OB-1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677076/docs#an-in-depth-technical-guide-to-optical-brightener-ob-1\]](https://www.benchchem.com/product/b1677076/docs#an-in-depth-technical-guide-to-optical-brightener-ob-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)